

(S)-Hydroxychloroquine as a lysosomotropic agent in cellular biology

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Compound of Interest		
Compound Name:	(S)-Hydroxychloroquine	
Cat. No.:	B142291	Get Quote

Application Notes: (S)-Hydroxychloroquine as a Lysosomotropic Agent

Introduction

Hydroxychloroquine (HCQ), a derivative of chloroquine, is a lysosomotropic agent widely utilized in cellular biology research.[1][2] As a weak base, HCQ readily permeates cellular membranes and accumulates within acidic organelles, primarily lysosomes.[3][4][5][6] This accumulation leads to a cascade of downstream effects, making it a valuable tool for studying lysosomal function, autophagy, immune signaling, and other fundamental cellular processes. HCQ is a racemic mixture of (R) and (S) enantiomers; these notes will focus on its established role as a lysosomotropic agent.[7]

Mechanism of Lysosomotropic Action

The primary mechanism of HCQ is its sequestration and concentration within lysosomes.[3][7] [8]

- Cellular Uptake: Being a weakly basic and lipophilic compound, HCQ passively diffuses across the plasma membrane into the neutral pH of the cytoplasm.[4][5]
- Lysosomal Accumulation: It then enters acidic organelles like lysosomes (pH ≈ 4.5-5.0).[9]
 Inside the lysosome, the acidic environment protonates HCQ.[4][6]

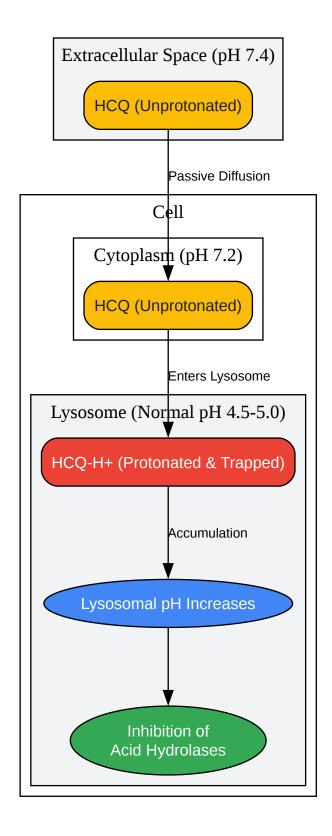
Methodological & Application



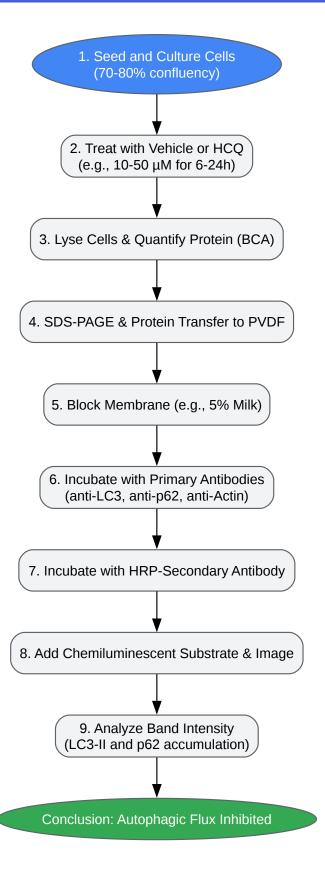


- Ion Trapping: This protonation increases its hydrophilicity, effectively "trapping" the molecule within the lysosome as it can no longer readily diffuse back across the organelle's membrane.[6][10] This leads to an accumulation of HCQ at concentrations 100- to 1000-fold higher than in the extracellular space.[6]
- pH Neutralization: The buildup of the basic HCQ neutralizes the acidic environment of the lysosome, raising its internal pH.[3][7][8][11]
- Functional Inhibition: This elevation in pH impairs the function of resident acid hydrolases, which require a low pH for optimal activity.[8] This disrupts the lysosome's ability to degrade cellular waste and macromolecules.[3][8]

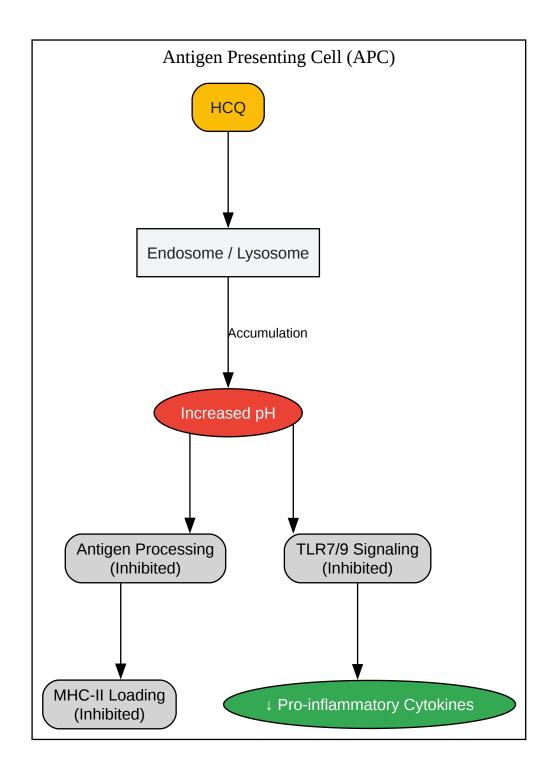












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